

addressing FMF-04-159-2 instability in solution

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Compound of Interest

Compound Name: FMF-04-159-2

Cat. No.: B15584324

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Technical Support Center: FMF-04-159-2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the handling and stability of **FMF-04-159-2** in solution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **FMF-04-159-2**?

A1: The recommended solvent for creating a stock solution of **FMF-04-159-2** is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} It is soluble up to 100 mM in DMSO. For cellular assays, further dilution in aqueous media is required.

Q2: My **FMF-04-159-2** precipitated out of solution. What should I do?

A2: Precipitation can occur, especially when diluting a DMSO stock solution into an aqueous buffer. If you observe precipitation, gentle warming and/or sonication can help redissolve the compound.^[1] It is also crucial to use newly opened, anhydrous DMSO for the initial stock solution, as hygroscopic DMSO can negatively impact solubility.^[1]

Q3: What are the recommended storage conditions for **FMF-04-159-2** solutions?

A3: Stock solutions of **FMF-04-159-2** in DMSO should be stored at -20°C for long-term use (up to 1 year) or -80°C (up to 2 years).^{[1][2]} For short-term storage (days to weeks), 0-4°C is acceptable.^[2] Avoid repeated freeze-thaw cycles.

Q4: Is **FMF-04-159-2** stable in aqueous solutions?

A4: While **FMF-04-159-2** is soluble in DMSO, its stability in aqueous solutions for extended periods may be limited. For cell-based assays, it is recommended to prepare fresh dilutions from the DMSO stock solution for each experiment.

Q5: What is the mechanism of action of **FMF-04-159-2**?

A5: **FMF-04-159-2** is a potent and covalent inhibitor of Cyclin-Dependent Kinase 14 (CDK14).^{[1][5][6]} It also shows activity against other TAIRE family kinases (CDK16, CDK17, CDK18) and has a reversible off-target activity against CDK2.^[5] Its covalent binding to CDK14 is sustained even after washout.^[5]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous media	Low aqueous solubility of FMF-04-159-2.	- Increase the percentage of organic co-solvent (e.g., DMSO) in the final solution, if compatible with your experimental system. - Use a formulation with solubilizing agents like PEG300 and Tween-80 for in vivo studies. [1]- Prepare dilutions immediately before use. - Vortex thoroughly after dilution.
Cloudy or hazy solution	The compound has not fully dissolved.	- Gently warm the solution (e.g., in a 37°C water bath) for a short period. - Use a sonicator to aid dissolution.[1]- - Ensure the initial stock solution in DMSO is completely clear before further dilution.
Inconsistent experimental results	Degradation of FMF-04-159-2 in solution or multiple freeze-thaw cycles of the stock solution.	- Aliquot the DMSO stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. - Prepare fresh working solutions from the stock for each experiment. - Store stock solutions at the recommended temperature (-20°C or -80°C).[1][2]

Quantitative Data Summary

Parameter	Value	Solvent/Condition	Source
Molecular Weight	683.01 g/mol	-	
Solubility	≥ 100 mg/mL (146.41 mM)	DMSO	[1]
100 mM	DMSO		
20 mM	Ethanol		
Soluble	Acetonitrile	[3]	
≥ 2.08 mg/mL (3.05 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[1]	
≥ 2.08 mg/mL (3.05 mM)	10% DMSO, 90% Corn Oil	[1]	
Storage (Stock Solution)	-80°C	2 years	[1]
-20°C	1 year	[1][2]	
0 - 4°C	Short term (days to weeks)	[2]	

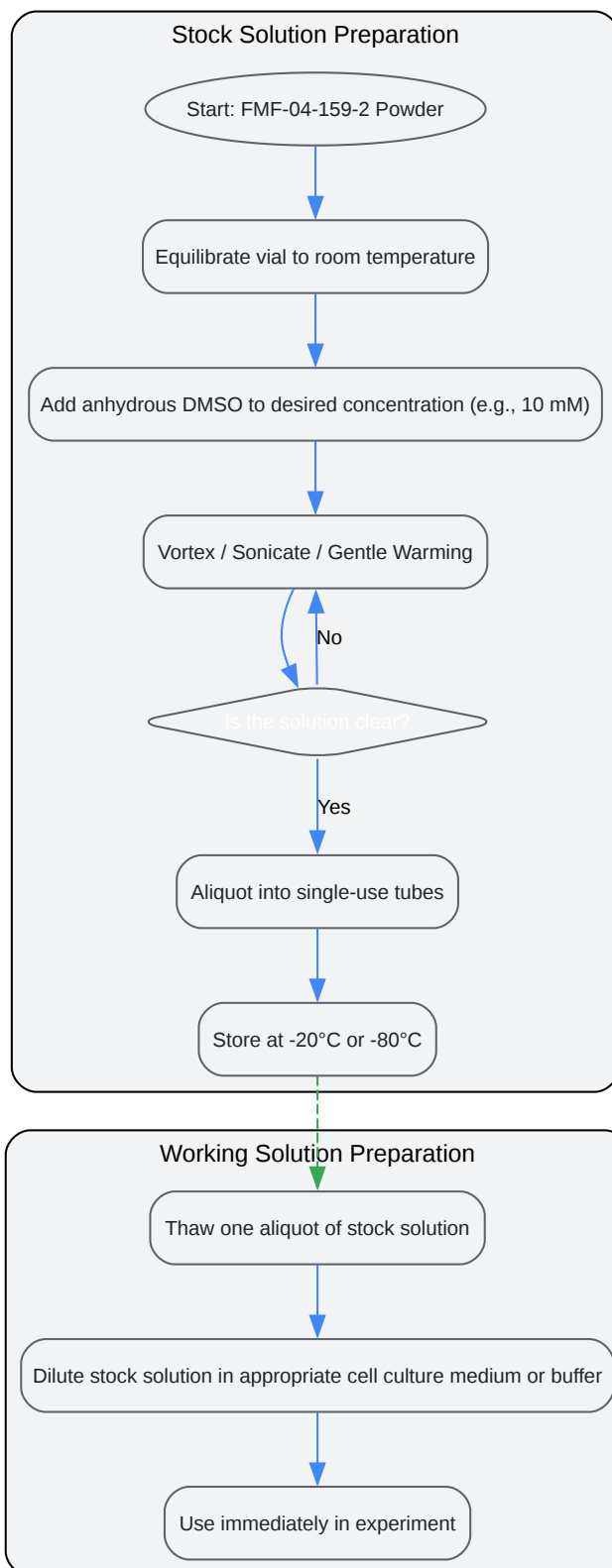
Experimental Protocols

Protocol for Preparing **FMF-04-159-2** Stock Solution (10 mM in DMSO)

- Pre-treatment: Allow the vial of **FMF-04-159-2** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Solvent Addition: Use a new, unopened bottle of anhydrous DMSO. To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial. For example, to 1 mg of **FMF-04-159-2** (MW: 683.01), add 146.4 µL of DMSO.
- Dissolution: Vortex the solution thoroughly. If necessary, gently warm the vial or sonicate until the solution is clear and all solid has dissolved.

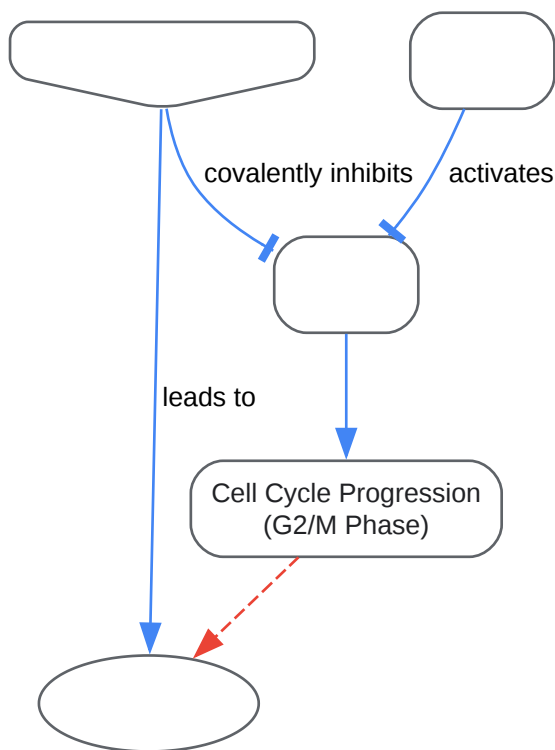
- Storage: Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.

Visualizations



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Caption: Workflow for preparing stable **FMF-04-159-2** solutions.



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Caption: Inhibition of CDK14 by **FMF-04-159-2** leads to G2/M cell cycle arrest.

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